

"MMAI solubility in common laboratory solvents"

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Compound of Interest

Compound Name: MMAI
CAS No.: 136468-19-4
Cat. No.: B182205

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An In-depth Technical Guide to the Solubility of 5-Methoxy-6-methyl-2-aminoindan (**MMAI**) in Common Laboratory Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of 5-Methoxy-6-methyl-2-aminoindan (**MMAI**), a selective serotonin releasing agent, in various common laboratory solvents. The information herein is intended to assist researchers, scientists, and professionals in drug development in preparing solutions and designing experiments involving **MMAI**.

Quantitative Solubility Data

The solubility of a compound is a critical physical property that influences its handling, formulation, and biological activity. The following tables summarize the available quantitative solubility data for both the freebase and hydrochloride salt forms of **MMAI**. It is important to note that solubility can be influenced by factors such as temperature, pH, and the purity of both the solute and the solvent.

Table 1: Solubility of **MMAI** (Freebase)

Solvent System	Solubility	Observations
Dimethyl Sulfoxide (DMSO)	50 mg/mL (282.10 mM)	Ultrasonic assistance is required.[1]
10% DMSO / 90% (20% SBE- β -CD in Saline)	\geq 2.5 mg/mL (14.11 mM)	Results in a clear solution.[1]
10% DMSO / 90% Corn Oil	\geq 2.5 mg/mL (14.11 mM)	Results in a clear solution.[1]

Table 2: Solubility of **MMAI** hydrochloride

Solvent	Solubility	Source
Dimethylformamide (DMF)	1 mg/mL	[2]
0.3 mg/mL	[3]	
Dimethyl Sulfoxide (DMSO)	20 mg/mL	[2]
0.5 mg/mL	[3]	
Ethanol	0.5 mg/mL	[2]
Phosphate-Buffered Saline (PBS, pH 7.2)	0.2 mg/mL	[2]

Note: Discrepancies in reported solubility values for DMF and DMSO for **MMAI** hydrochloride are noted from different suppliers. Researchers should verify the solubility for their specific applications.

Experimental Protocols for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of an amine compound like **MMAI**, based on standard laboratory procedures.[4][5][6]

Objective: To determine the qualitative and semi-quantitative solubility of **MMAI** in a given solvent.

Materials:

- **MMAI** (or **MMAI** hydrochloride)
- Selected solvents (e.g., water, ethanol, DMSO)
- Small test tubes or vials
- Vortex mixer
- Water bath sonicator
- Analytical balance
- Pipettes

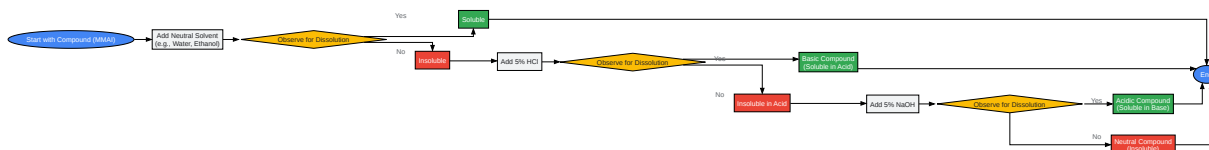
Procedure:

- Preparation: Weigh a small, precise amount of **MMAI** (e.g., 1 mg) and place it into a clean, dry test tube.
- Solvent Addition: Add a measured volume of the desired solvent (e.g., 100 μL) to the test tube.
- Mixing: Vigorously mix the contents using a vortex mixer for at least 30 seconds.
- Observation: Visually inspect the solution for any undissolved solid. If the solid has completely dissolved, the solubility is at least 10 mg/mL in this example.
- Incremental Solvent Addition: If the solid is not fully dissolved, continue to add the solvent in known increments (e.g., 100 μL at a time), vortexing after each addition, until the solid completely dissolves. Record the total volume of solvent used.
- Heating and Sonication: If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.^[1] Note any changes upon cooling to room temperature, as precipitation may occur.
- Acid/Base Solubility (for water-insoluble compounds):

- If the compound is insoluble in water, its solubility in acidic and basic solutions can be tested.[5]
- To test for basic properties (as expected for an amine), add 5% aqueous HCl. If the compound dissolves, it is likely forming a water-soluble salt.[5][6]
- To test for acidic properties, add 5% aqueous NaOH.[6]
- Calculation: The solubility can be calculated by dividing the initial mass of the solute by the total volume of the solvent required for complete dissolution.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for assessing the solubility of a chemical compound like MMAI.



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Caption: General workflow for determining the solubility of an organic compound.

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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- [3. chemicalroute.com](https://www.chemicalroute.com) [[chemicalroute.com](https://www.chemicalroute.com)]
- [4. chemhaven.org](https://www.chemhaven.org) [[chemhaven.org](https://www.chemhaven.org)]
- [5. www1.udel.edu](http://www1.udel.edu) [www1.udel.edu]
- [6. uomustansiriyah.edu.iq](https://uomustansiriyah.edu.iq) [uomustansiriyah.edu.iq]
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